

Application Notes and Protocols for In Vitro MIC Determination of SQ-109

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Compound of Interest

Compound Name: *Sq-109*

Cat. No.: *B1681080*

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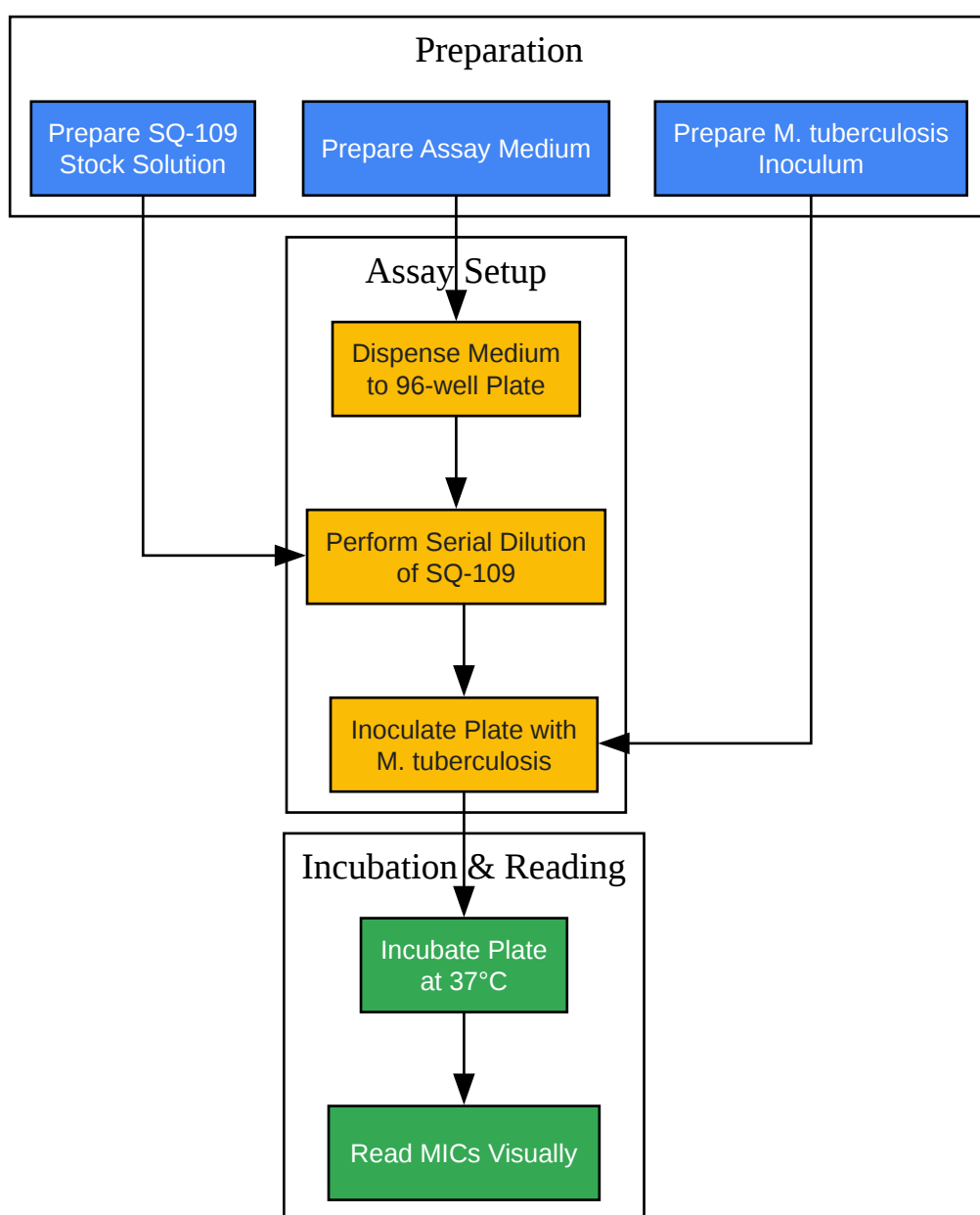
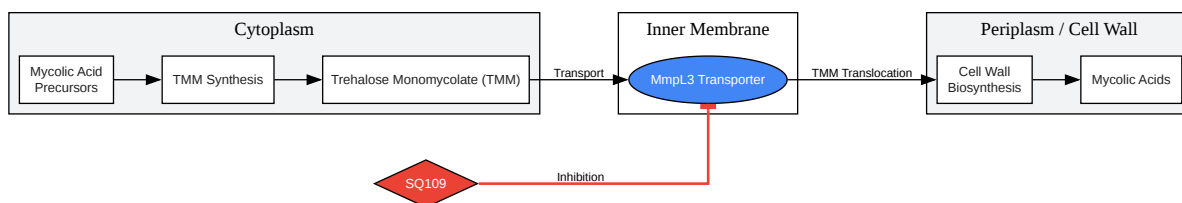
For Researchers, Scientists, and Drug Development Professionals

Introduction

SQ-109 is a novel diamine-based drug candidate with potent activity against *Mycobacterium tuberculosis*, including multidrug-resistant (MDR) and extensively drug-resistant (XDR) strains. [1] Its primary mechanism of action is the inhibition of the MmpL3 transporter, a critical component in the mycobacterial cell wall synthesis pathway. This document provides a detailed protocol for determining the Minimum Inhibitory Concentration (MIC) of **SQ-109** against *M. tuberculosis* using the broth microdilution method. This standardized assay is essential for the preclinical evaluation of **SQ-109** and its analogs.

Mechanism of Action of SQ-109

SQ-109 targets the MmpL3 transporter protein, which is responsible for the translocation of trehalose monomycolate (TMM) across the mycobacterial inner membrane. TMM is a vital precursor for the synthesis of mycolic acids, the major and essential components of the protective mycobacterial cell wall. By inhibiting MmpL3, **SQ-109** effectively blocks cell wall biosynthesis, leading to bacterial death.



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References

- 1. Discovery and development of SQ109: a new antitubercular drug with a novel mechanism of action - PMC [pmc.ncbi.nlm.nih.gov]
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